

# Essential Safety and Logistical Information for Handling Jts-653

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## Compound of Interest

Compound Name: Jts-653

Cat. No.: B1673108

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This document provides immediate, essential safety protocols, operational guidelines, and disposal plans for the handling of **Jts-653** (CAS No. 942614-99-5). As a selective transient receptor potential vanilloid 1 (TRPV1) antagonist, this compound is intended for research use only and should be handled with the appropriate precautions in a laboratory setting.<sup>[1]</sup> The following information is a synthesis of available data and general safety principles for novel chemical compounds. A specific Safety Data Sheet (SDS) for **Jts-653** is not publicly available; therefore, these guidelines should be supplemented by a substance-specific risk assessment.

## Personal Protective Equipment (PPE)

Given that **Jts-653** is a novel research compound, a conservative approach to personal protective equipment is paramount. The following PPE is recommended for all procedures involving this substance.

Operation	Recommended Personal Protective Equipment (PPE)
Handling Powder (weighing, aliquoting)	- Full-face respirator with P100 (or equivalent) particulate filters- Chemical-resistant gloves (e.g., Nitrile, Neoprene)- Disposable lab coat or gown- Safety goggles (in addition to full-face respirator)
Preparing Solutions	- Fume hood- Chemical-resistant gloves (e.g., Nitrile, Neoprene)- Lab coat- Safety glasses with side shields or safety goggles
Conducting Reactions	- Fume hood or other ventilated enclosure- Chemical-resistant gloves (e.g., Nitrile, Neoprene)- Lab coat- Safety glasses with side shields or safety goggles
General Laboratory Work	- Lab coat- Safety glasses with side shields- Appropriate street clothing (long pants, closed-toe shoes)

## Immediate Safety & Handling

All personnel must be thoroughly trained on the potential hazards and safe handling procedures before working with **Jts-653**.

## Key Chemical and Physical Properties

Property	Value	Source
Chemical Name	Jts-653	MedKoo Biosciences
CAS Number	942614-99-5	MedKoo Biosciences
Molecular Formula	C23H21F3N4O4	MedKoo Biosciences
Molecular Weight	474.44 g/mol	MedKoo Biosciences
Appearance	Solid powder	MedKoo Biosciences
Solubility	Soluble in DMSO	MedKoo Biosciences

## Storage and Stability

Proper storage is crucial to maintain the integrity of **Jts-653** and ensure laboratory safety.

Condition	Temperature Range	Duration
Short-term Storage	0 - 4 °C	Days to weeks
Long-term Storage	-20 °C	Months to years
Shipping	Ambient temperature	A few weeks

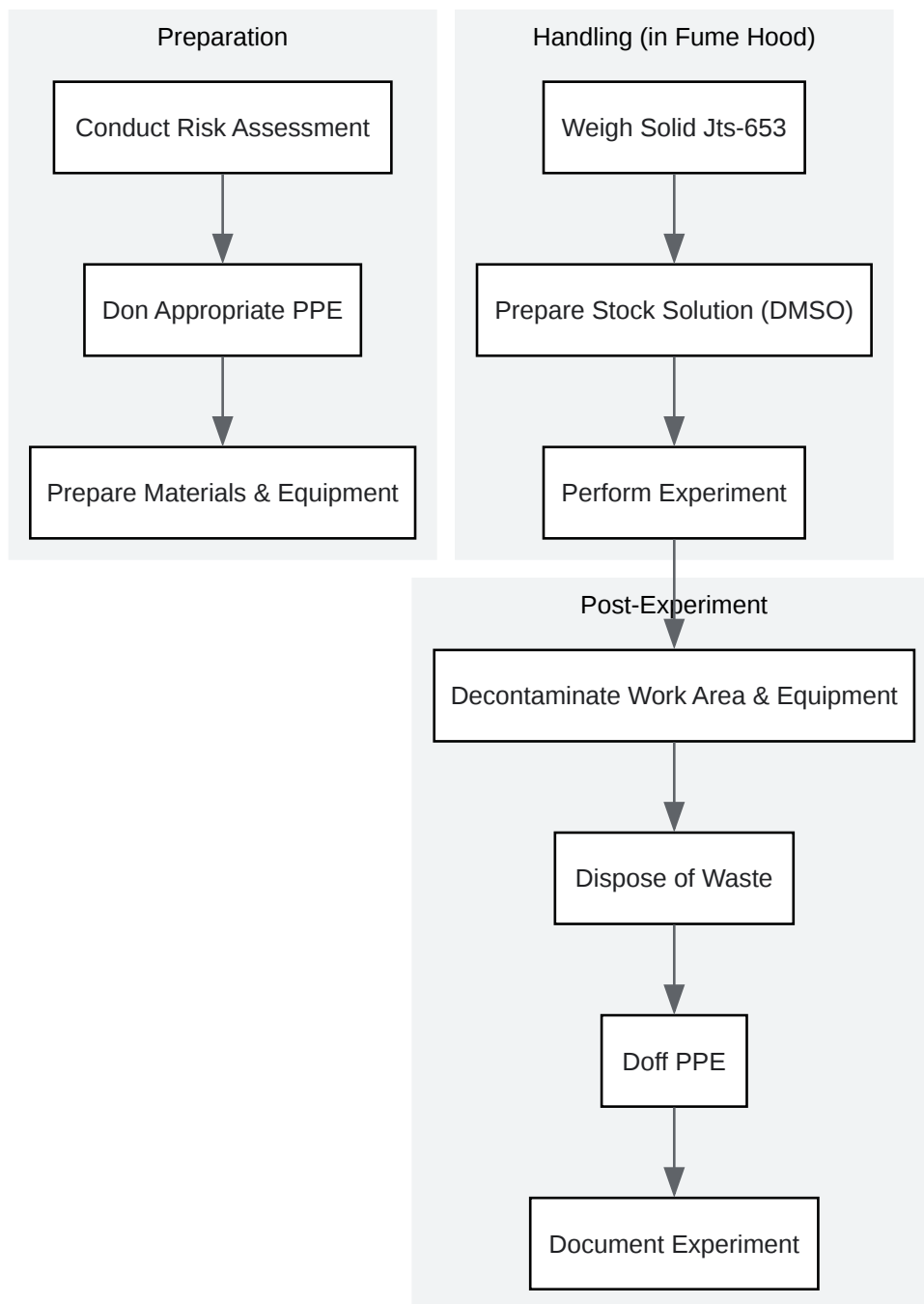
Store in a dry, dark place. The compound is stable for over three years if stored properly. Stock solutions can be stored at 0 - 4 °C for the short term or -20 °C for the long term.<sup>[1]</sup>

## Operational Plan

A clear, step-by-step operational plan is essential to minimize exposure risk and ensure procedural consistency.

## Experimental Workflow

## Experimental Workflow for Jts-653

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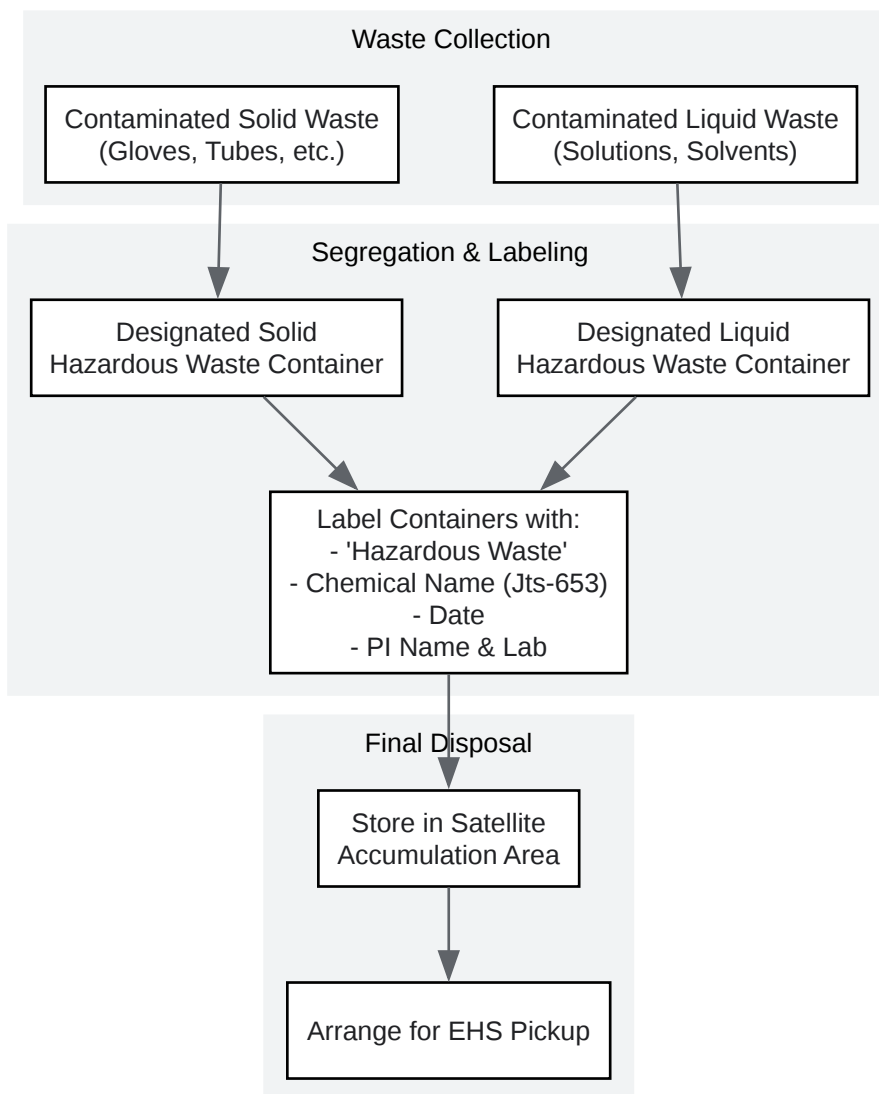
Caption: A generalized workflow for handling **Jts-653** from preparation to post-experimental procedures.

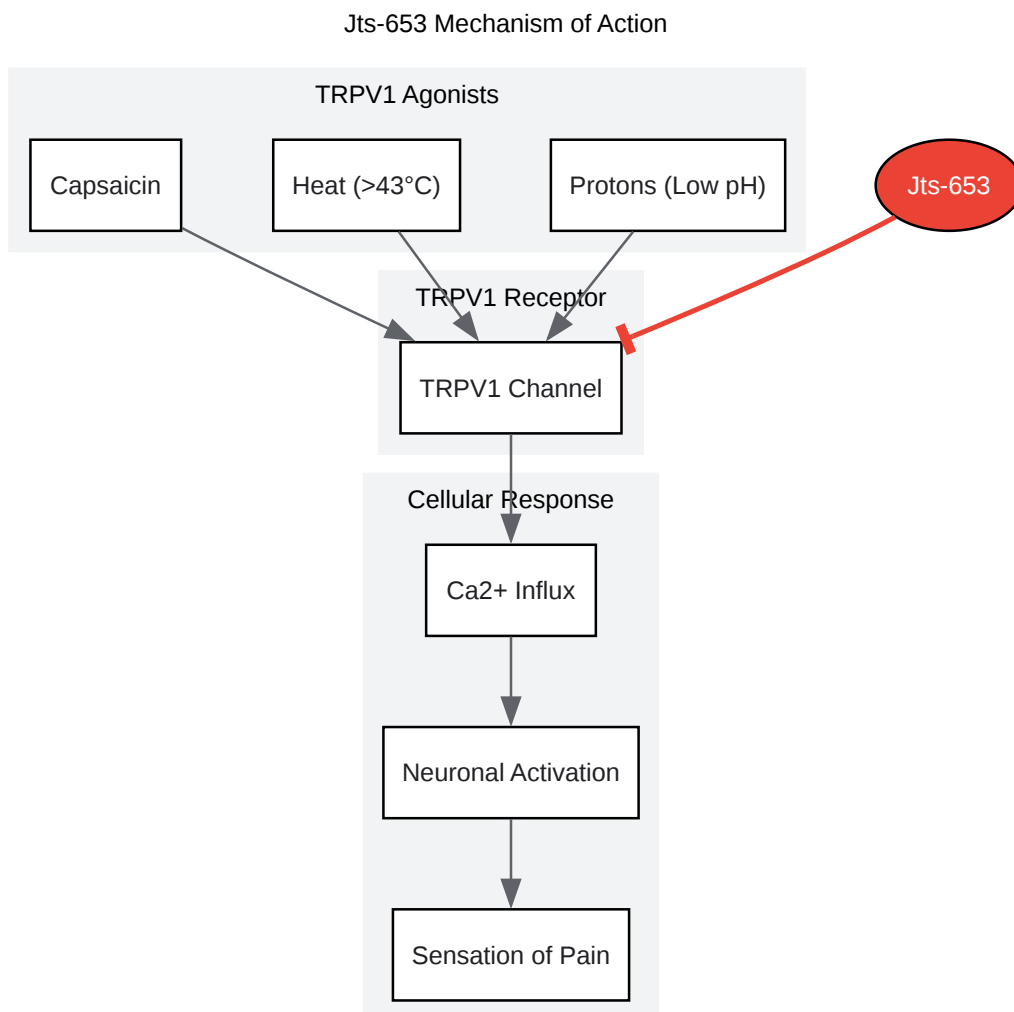
## Disposal Plan

All waste generated from the handling of **Jts-653** must be treated as hazardous chemical waste. Adherence to institutional and local regulations for hazardous waste disposal is mandatory.

## Waste Management Workflow

## Jts-653 Waste Disposal Workflow





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## References

- 1. medchemexpress.com [medchemexpress.com]
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